

Section 1: Hazard Assessment & Safety Profile of L-Citrulline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Citrulline

Cat. No.: B1669108

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A foundational step in any disposal plan is a thorough understanding of the substance's hazard profile. The classification of L-**Citrulline** can vary between suppliers. For instance, some Safety Data Sheets (SDS) classify it as "Not a hazardous substance or mixture" according to OSHA 29 CFR 1910.1200.[3] However, other suppliers classify it as a substance that causes skin irritation (H315) and serious eye irritation (H319).[4]

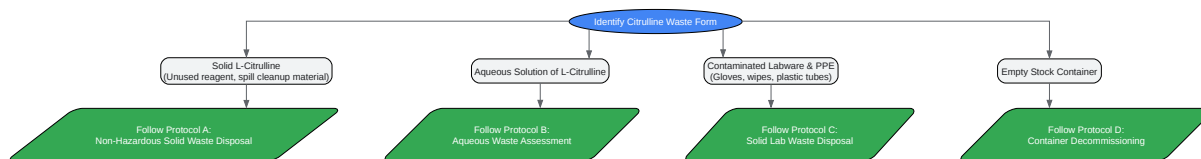
Expert Insight: Given the conflicting classifications, the principle of As Low As Reasonably Achievable (ALARA) should be applied to potential exposure. It is prudent practice to treat L-**Citrulline** as a potential skin and eye irritant. Therefore, the use of standard Personal Protective Equipment (PPE), including safety glasses and gloves, is mandatory when handling the compound.[4][5]

Crucially, L-**Citrulline** is not listed as a hazardous waste by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[6] It does not appear on the P-list (acutely hazardous) or U-list (toxic) of discarded commercial chemical products.[6][7] This distinction is central to its disposal pathway, separating it from more stringently regulated laboratory chemicals.

Parameter	Description	Source
GHS Classification	Varies: Not classified as hazardous OR Skin Irritant (Cat. 2), Eye Irritant (Cat. 2)	[3][4]
Hazard Pictogram	None required OR Irritant (Exclamation Mark)	[4]
Signal Word	None required OR Warning	[4]
Hazard Statements	None required OR H315: Causes skin irritation, H319: Causes serious eye irritation	[4]
RCRA Status	Not a federally listed hazardous waste	[6]

Section 2: Disposal Decision Workflow

The correct disposal procedure depends on the form of the L-**Citrulline** waste. This decision tree provides a clear workflow for laboratory personnel to select the appropriate disposal pathway.



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Caption: Decision tree for selecting the correct L-**Citrulline** disposal protocol.

Section 3: Step-by-Step Disposal Protocols

Always consult your institution's Environmental Health & Safety (EHS) office, as local and state regulations may have specific requirements.[\[8\]](#)[\[9\]](#)

Protocol A: Solid L-**Citrulline** Waste (Uncontaminated)

This protocol applies to expired or surplus solid L-**Citrulline** reagent.

- Segregation: Ensure solid L-**Citrulline** waste is not mixed with any chemical classified as hazardous.[\[10\]](#)[\[11\]](#)
- Packaging:
 - Place the solid waste in a durable, leak-proof container (e.g., a sealed plastic bag or a screw-cap jar).
 - The container must be compatible with the chemical; polyethylene is a suitable choice.[\[8\]](#)[\[12\]](#)
- Labeling:
 - Clearly label the container with "Non-Hazardous Waste," the full chemical name "L-**Citrulline**," and the date.[\[13\]](#)[\[14\]](#) Do not use abbreviations or chemical formulas.[\[9\]](#)
- Disposal:
 - While some institutional guidelines permit the disposal of non-hazardous solids in the regular trash, it is best practice to place the sealed and labeled container directly into the building's main dumpster.[\[15\]](#) This prevents custodial staff, who may not be trained in chemical handling, from encountering laboratory reagents.[\[15\]](#)

Protocol B: Aqueous Solutions of L-**Citrulline**

This protocol applies to solutions containing only L-**Citrulline** and water.

- Hazard Check: Verify that no other hazardous materials (e.g., solvents, heavy metals) are present in the solution.
- pH Neutralization: Check the pH of the solution. For drain disposal, the pH should be within a neutral range (typically between 6.0 and 9.5), as specified by your local water authority and institutional EHS.[\[13\]](#) Adjust with a dilute acid or base if necessary.
- Consult EHS: Obtain approval from your institution's EHS office before disposing of any chemical waste down the drain.[\[9\]](#)[\[15\]](#) They will provide guidance based on local wastewater regulations.
- Drain Disposal (for approved, small quantities):
 - If approved, pour the neutralized, dilute solution down a laboratory sink with copious amounts of running water. This is generally acceptable only for very small quantities from experimental work.
 - Avoid pouring large volumes or concentrated solutions down the drain, as this can be detrimental to aquatic life and wastewater treatment processes.[\[4\]](#)
- Collection as Chemical Waste: If the solution does not meet the criteria for drain disposal (e.g., contains other chemicals, is high concentration, or is a large volume), it must be collected as non-hazardous chemical waste.
 - Collect in a sealed, labeled container (as in Protocol A) and request a pickup from your EHS office.[\[8\]](#)

Protocol C: Contaminated Labware & PPE

This protocol applies to items like gloves, weigh boats, paper towels, and pipette tips that are contaminated with L-**Citrulline**.

- Segregation: These items should be considered solid laboratory waste.
- Packaging: Place all contaminated items into a designated solid waste container within the lab, such as a sealed plastic bag or a lined cardboard box.[\[15\]](#)

- Disposal: Once the container is full, seal it and dispose of it as non-hazardous solid waste, following the same procedure as in Protocol A (i.e., directly to the main dumpster).

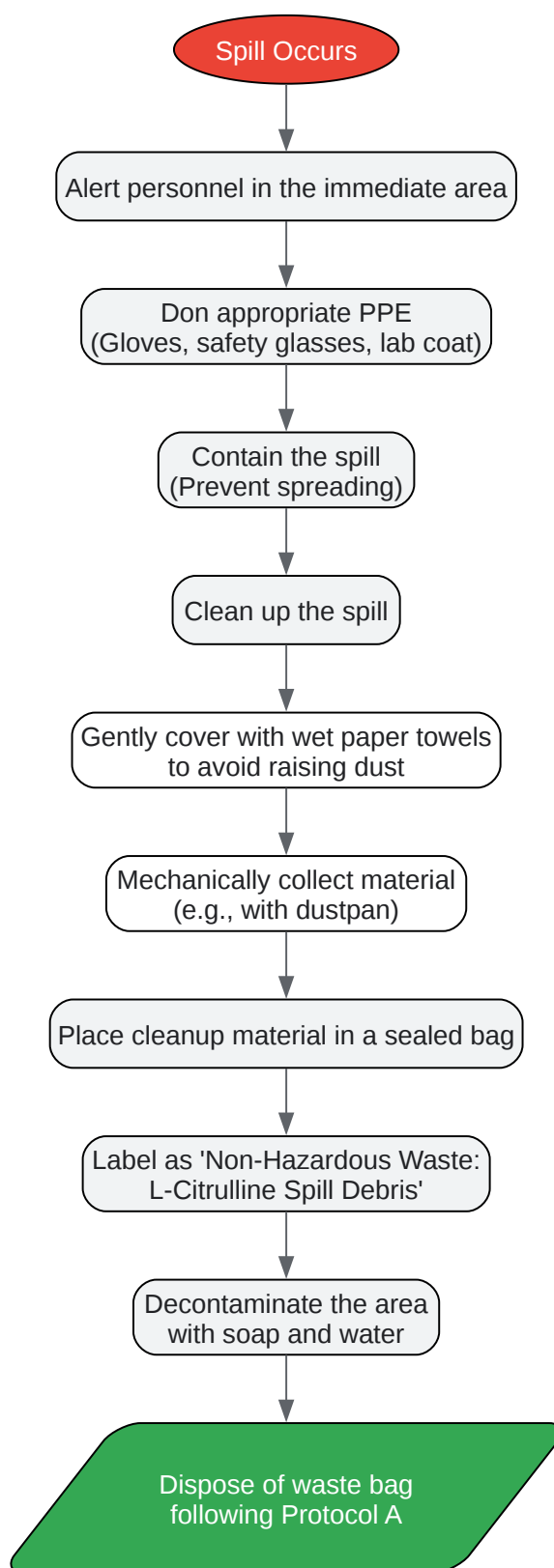
Protocol D: Decommissioning Empty Containers

An "empty" container that held L-**Citrulline** must be properly decommissioned before disposal.

- "RCRA Empty" Standard: Ensure the container is "RCRA empty," meaning no freestanding liquid remains and all material that can be practically removed has been.^[15]
- Rinsing: Since L-**Citrulline** is not a P-listed acutely hazardous waste, triple rinsing is not required by federal law.^{[11][14]} However, rinsing the container with water is good laboratory practice. The rinsate can be disposed of down the drain (see Protocol B).
- Defacing Labels: Completely remove or deface the original manufacturer's label.^{[12][15]} This is a critical step to prevent the container from being mistaken for one that still contains a chemical.
- Disposal: The defaced, empty container can be disposed of in the regular trash or recycling bin, according to your facility's guidelines.

Section 4: Emergency Procedures - Spill Management

In the event of an L-**Citrulline** spill, a prompt and correct response is necessary to ensure safety.



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Caption: Workflow for responding to a solid L-**Citrulline** spill.

Spill Cleanup Protocol:

- **Alert & Evacuate:** Alert personnel in the immediate area. For a large spill, evacuate the area if necessary.
- **Don PPE:** Before approaching the spill, ensure you are wearing appropriate PPE: safety glasses, a lab coat, and chemical-resistant gloves.[4][5]
- **Avoid Dust Inhalation:** Do not sweep the dry powder. To prevent dust from becoming airborne, gently cover the spill with wet paper towels or use a vacuum equipped with a HEPA filter.[4][16]
- **Collect Material:** Mechanically collect the dampened material or powder using a scoop or dustpan.[4]
- **Package & Label Waste:** Place all contaminated materials (paper towels, collected powder) into a heavy-duty plastic bag. Seal the bag and label it clearly as "Non-Hazardous Waste: L-**Citrulline** Spill Debris."
- **Decontaminate Surface:** Clean the spill area thoroughly with soap and water.
- **Dispose:** Dispose of the sealed waste bag according to Protocol A for solid waste.
- **Hygiene:** Wash hands thoroughly with soap and water after the cleanup is complete.[4]

By implementing these detailed procedures, your laboratory can manage L-**Citrulline** waste in a manner that is safe, compliant, and environmentally responsible, reinforcing the high standards of your research operations.

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- To cite this document: BenchChem. [Section 1: Hazard Assessment & Safety Profile of L-Citrulline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669108#citrulline-proper-disposal-procedures]

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